

Unraveling "Anticancer Agent 149": A Critical Identifier for Comparative Analysis

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Compound of Interest		
Compound Name:	Anticancer agent 149	
Cat. No.:	B12372896	Get Quote

The designation "Anticancer agent 149" is not a unique identifier and has been attributed to several distinct chemical entities in scientific literature, each with a different mechanism of action. Before a comparative analysis against other kinase inhibitors can be conducted, it is imperative to specify the exact compound of interest.

Initial research has identified the following compounds referred to as "Anticancer agent 149":

- Acetylshikonin: A naturally occurring compound with observed antiproliferative effects.[1]
- A compound isolated from Dioscorea dioscorea: This agent has demonstrated cytotoxic activity against the MCF-7 breast cancer cell line.[2]
- MG149: Identified as a histone acetyltransferase (HAT) inhibitor, which has been studied in combination with the multi-kinase inhibitor sorafenib in hepatocellular carcinoma.[3]
- Tilvestamab (BGB149): A monoclonal antibody, which functions distinctly from small molecule kinase inhibitors, investigated in platinum-resistant ovarian cancer.[4]
- VVZ-149 (Opiranserin): This compound is a dual antagonist of the glycine transporter type 2
 (GlyT2) and the serotonin 2A receptor (5HT2A) and has been evaluated for its analgesic
 properties in postoperative pain management, not as an anticancer agent.[5]

Given that the core request is a comparison with other kinase inhibitors, it is crucial to clarify which of these, or another compound designated as "**Anticancer agent 149**," is the subject of



the inquiry. The mechanisms of action for the identified compounds are diverse, and only a compound that primarily functions through kinase inhibition would be suitable for the requested comparison.

For a meaningful and accurate comparative guide for researchers, scientists, and drug development professionals, please provide a more specific name or chemical identifier for "**Anticancer agent 149**." Once the specific kinase inhibitor is identified, a comprehensive analysis will be conducted, including:

- A detailed comparison with other relevant kinase inhibitors.
- Summarized quantitative data in tabular format.
- Detailed experimental protocols for cited studies.
- Visualization of signaling pathways and experimental workflows using Graphviz (DOT language).

We await your clarification to proceed with generating the requested in-depth comparative quide.

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References

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